

In-Depth Technical Guide: Physical Properties and Characterization of 2-Aminooctane

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Compound of Interest

Compound Name: 2-Aminooctane

CAS No.: 693-16-3

Cat. No.: B1582153

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Executive Summary

2-Aminooctane (CAS: 693-16-3), also known as 2-Octylamine or 1-Methylheptylamine, is a chiral aliphatic primary amine.^{[1][2][3][4][5]} It serves as a critical intermediate in the synthesis of surface-active agents, pharmaceuticals, and corrosion inhibitors.^[1] Structurally, it is the C8 homolog of the nasal decongestant Tuaminoheptane (2-Aminoheptane).

This guide delineates the compound's thermodynamic, spectroscopic, and solubility profiles, providing a self-validating framework for its identification and experimental handling.^[1]

Molecular Architecture & Stereochemistry

2-Aminooctane possesses a single chiral center at the C2 position, resulting in two enantiomers: (R)-(-)-**2-Aminooctane** and (S)-(+)-**2-Aminooctane**.^[1] Commercial preparations are typically racemic mixtures unless specified as enantiopure.

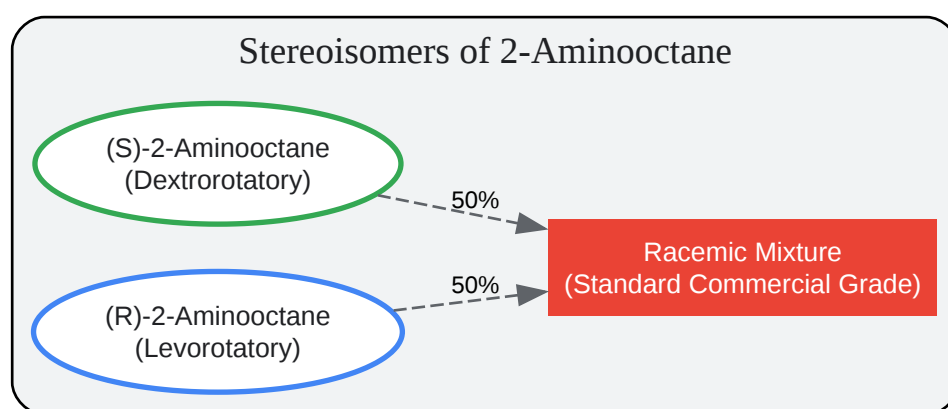
- Systematic Name: Octan-2-amine^{[1][2][3][4][5]}
- Molecular Formula:

[4][5][6][7][8][9]

- SMILES:CCCCC(C)N
- Key Structural Feature: The amino group is attached to a secondary carbon, influencing its steric hindrance and basicity compared to linear octylamine (1-aminooctane).[1]

Visualization: Stereochemical Configuration

The following diagram illustrates the chiral relationship between the (R) and (S) enantiomers.



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Figure 1: Stereochemical relationship between enantiomers and the racemic mixture.

Physicochemical Profile

The following data represents the consensus of experimental values and high-confidence predictive models.

Table 1: Fundamental Physical Constants

Property	Value	Condition / Note
Molecular Weight	129.24 g/mol	Monoisotopic
Boiling Point	164 – 166 °C	@ 760 mmHg [1]
Density	0.771 g/mL	@ 25 °C [2]
Refractive Index ()	1.4235	@ 20 °C [1]
Flash Point	~51 °C (123 °F)	Closed Cup (Flammable)
Vapor Pressure	~1.2 mmHg	@ 25 °C (Estimated)
Appearance	Colorless Liquid	Amine (ammoniacal) odor

Table 2: Solution Chemistry & Thermodynamics

Property	Value	Significance
pKa (Conjugate Acid)	10.6 – 11.0	Strong base; exists as cation () at physiological pH [3].[1]
LogP (Octanol/Water)	2.90	Moderate lipophilicity; crosses biological membranes easily.
Water Solubility	Slightly Soluble	Inverse temperature relationship; soluble in dilute acids.
Solubility (Organic)	Miscible	Ethanol, Ether, Chloroform, DMSO.

Advanced Characterization

Accurate identification relies on specific spectral signatures. The fragmentation pattern in Mass Spectrometry (MS) is particularly diagnostic for 2-aminoalkanes.[1]

Mass Spectrometry (EI, 70 eV)

- Base Peak:

44 (

)

- Mechanism: Alpha-cleavage.[1] The bond between C2 and C3 breaks, retaining the positive charge on the nitrogen-containing fragment (

).[1]

- Molecular Ion (

):

129 (Weak/Trace)

- Note: Aliphatic amines often show weak molecular ions due to rapid fragmentation.

Infrared Spectroscopy (FT-IR)[1]

- N-H Stretch: 3280–3380

(Weak doublet for primary amines).[1]

- C-H Stretch: 2850–2960

(Strong, alkyl chain).[1]

- N-H Bend (Scissoring): ~1590–1650

[1]

Experimental Protocols

These protocols are designed to be self-validating.[1] The "Check" steps ensure the user verifies success before proceeding.

Protocol A: Determination of Enantiomeric Purity via Chiral GC

Objective: Quantify the ratio of (R) and (S) isomers in a sample.

Materials:

- Column: Cyclodextrin-based chiral stationary phase (e.g., Hydrodex -PM).[\[1\]](#)
- Carrier Gas: Helium (1.0 mL/min).
- Detector: FID (Flame Ionization Detector).[\[1\]](#)

Workflow:

- Sample Prep: Dilute 10 μ L of **2-aminooctane** in 1 mL of Dichloromethane (DCM).
- Derivatization (Optional but Recommended): React with Trifluoroacetic Anhydride (TFAA) to improve peak shape and resolution.
 - Mix 100 μ L sample + 50 μ L TFAA. Incubate 15 min. Evaporate excess reagents. Re-dissolve in DCM.
- Injection: 1 μ L, split ratio 50:1.
- Temperature Program:
 - Start: 60 °C (Hold 2 min).
 - Ramp: 2 °C/min to 140 °C.
 - Hold: 5 min.

Validation Check:

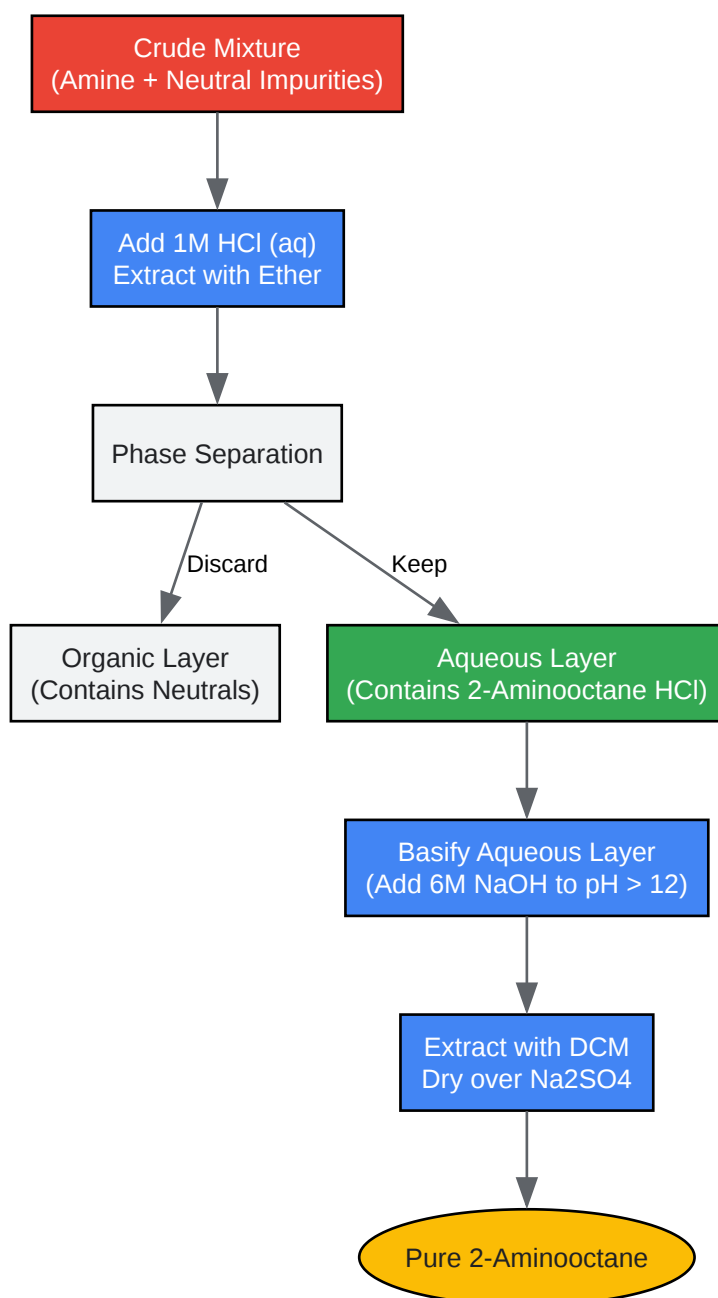
- Racemic Standard: Run a known racemic mixture first. You must observe two distinct peaks with Area Ratio

1:1. If peaks overlap (

), lower the ramp rate.

Protocol B: Purification via Acid-Base Extraction

Objective: Isolate pure **2-aminooctane** from neutral organic impurities.[1]



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Figure 2: Acid-Base Extraction Logic for Purification.

- Dissolution: Dissolve crude oil in Diethyl Ether.
- Acidification: Wash with 1M HCl. The amine protonates to form the water-soluble hydrochloride salt ([1](#)).
- Separation: Discard the ether layer (removes non-basic impurities).
- Basification: Treat the aqueous layer with 6M NaOH until pH > 12. The amine deprotonates and oils out.
- Extraction: Extract the cloudy aqueous mixture with Dichloromethane (DCM) x3.
- Drying: Dry combined DCM layers over Anhydrous and concentrate in vacuo.

Storage & Stability

- Carbon Dioxide Sensitivity: Like most primary amines, **2-aminooctane** rapidly absorbs atmospheric to form carbamate salts (white solid crust).[\[1\]](#)
 - Storage: Store under Argon or Nitrogen atmosphere.
- Hygroscopicity: Moderate. Keep tightly sealed.
- Recommended Container: Glass or Stainless Steel. Avoid Aluminum (corrosion risk).

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